

Natural Occurrence of 1-(2,6-Dihydroxyphenyl)butan-1-one in Fungi

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Compound of Interest

Compound Name: 1-(2,5-Dihydroxyphenyl)butan-1-one

Cat. No.: B1615034

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1-(2,6-Dihydroxyphenyl)butan-1-one is an aromatic ketone that has been isolated from endophytic and endolichenic fungi. Endophytic fungi reside within the tissues of living plants, and are known as prolific producers of a diverse array of bioactive secondary metabolites.[1][2] Similarly, endolichenic fungi, which live within the thallus of lichens, are also a source of unique natural products.[3]

The production of such aromatic ketones by these fungi points to the presence of specialized biosynthetic machinery, likely involving polyketide synthase (PKS) pathways. While not explicitly detailed for this specific compound, the biosynthesis is thought to begin with a butyryl-CoA starter unit followed by the addition of malonyl-CoA extender units, which then undergo cyclization and aromatization to form the dihydroxyphenyl ring structure.[1]

Fungal Sources and Bioactivity

The following table summarizes the fungal species from which 1-(2,6-Dihydroxyphenyl)butan-1-one has been isolated, along with its observed biological activities.

Fungal Species	Type	Host/Substrate	Observed Bioactivity of 1-(2,6-Dihydroxyphenyl)butan-1-one	Reference
Nodulisporium sp.	Endophytic	Juniperus cedre	Antibacterial	[1][2]
Daldinia childiae	Endolichenic	Punticelia sp.	Broad-spectrum antimicrobial (antibacterial and antifungal)	[3]

Experimental Protocols

This section details the methodologies for the isolation and characterization of 1-(2,6-Dihydroxyphenyl)butan-1-one from fungal sources, based on published literature.

Fungal Cultivation and Extraction

- Cultivation:** The endophytic fungus, such as *Daldinia childiae*, is cultured in a suitable liquid medium (e.g., Potato Dextrose Broth) or on a solid substrate (e.g., rice medium) under static conditions at room temperature for a period of several weeks to allow for the production of secondary metabolites.
- Extraction:** The fungal mycelium and the culture broth are typically separated. The broth is extracted with an organic solvent like ethyl acetate. The mycelium can also be extracted separately with a solvent such as methanol or acetone. The organic extracts are then combined and concentrated under reduced pressure to yield a crude extract.

Isolation of 1-(2,6-Dihydroxyphenyl)butan-1-one

The crude extract is subjected to various chromatographic techniques to isolate the target compound.

- **Column Chromatography:** The crude extract is first fractionated using column chromatography on silica gel. A gradient of solvents, such as petroleum ether and ethyl acetate, is used to elute fractions of increasing polarity.
- **Further Purification:** Fractions containing the desired compound, as identified by thin-layer chromatography (TLC), are further purified using techniques like Sephadex LH-20 column chromatography or preparative high-performance liquid chromatography (HPLC) to yield the pure 1-(2,6-Dihydroxyphenyl)butan-1-one.

Structure Elucidation

The structure of the isolated compound is confirmed using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are conducted to elucidate the detailed chemical structure.

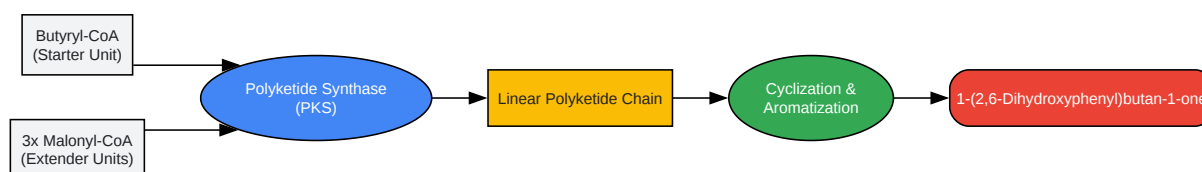
Antimicrobial Activity Assay

The antimicrobial activity of the purified compound is evaluated using standard methods such as the disk diffusion assay or by determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) against a panel of pathogenic bacteria and fungi.[3]

Visualizations

Putative Biosynthetic Pathway

The following diagram illustrates a generalized polyketide biosynthetic pathway that could lead to the formation of 1-(2,6-Dihydroxyphenyl)butan-1-one.

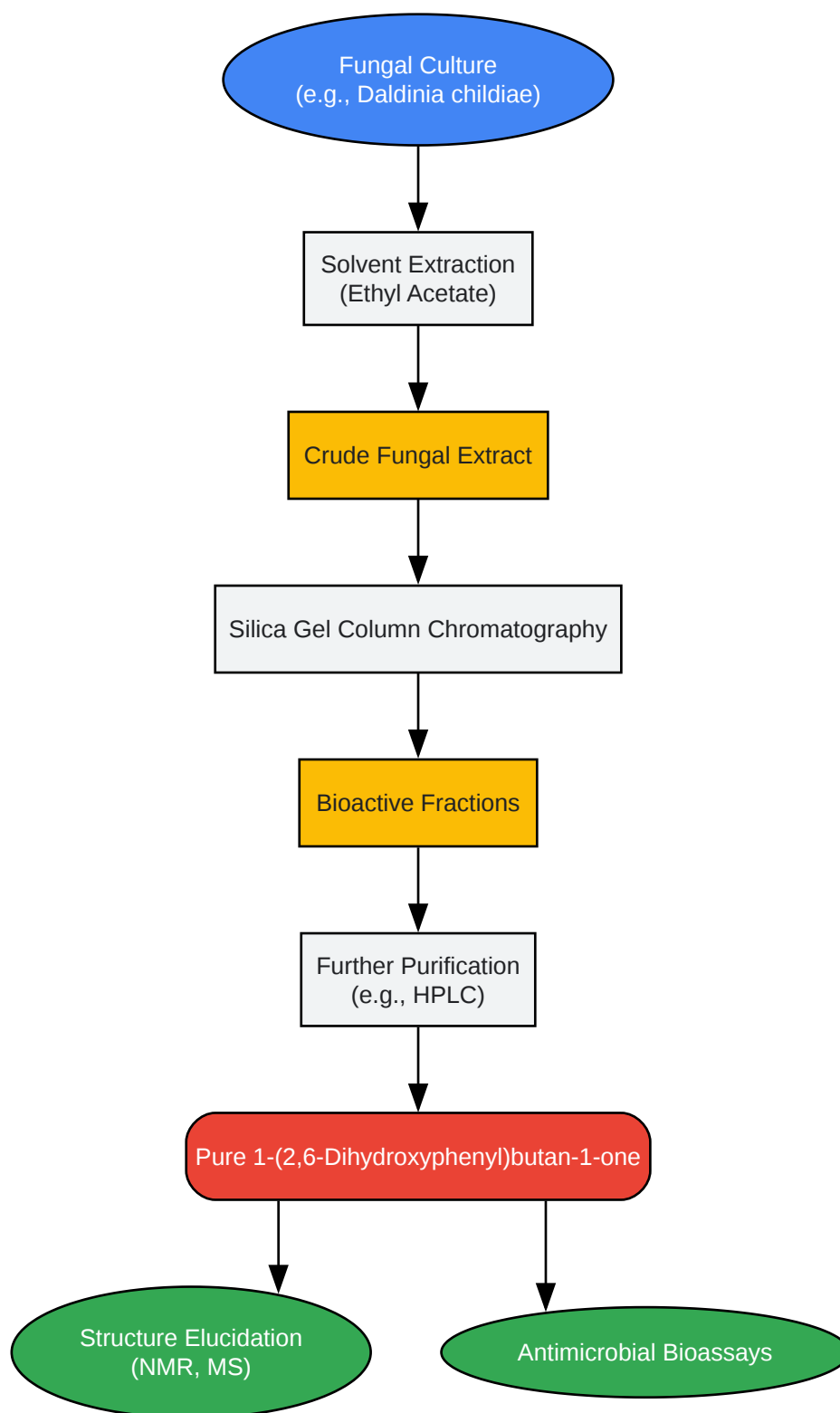


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Caption: Putative polyketide biosynthetic pathway for 1-(2,6-Dihydroxyphenyl)butan-1-one.

Experimental Workflow for Isolation and Identification

This diagram outlines the general workflow for the isolation and identification of 1-(2,6-Dihydroxyphenyl)butan-1-one from a fungal culture.



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